

Application Notes & Protocols: Quantification of Quinaprilat in Human Plasma

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Compound of Interest

Compound Name: Quinaprilat hydrochloride

Cat. No.: B15575860

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These application notes provide detailed methodologies for the quantitative analysis of Quinaprilat, the active metabolite of Quinapril, in human plasma. The protocols are intended for researchers, scientists, and professionals in the field of drug development and bioanalysis.

High-Performance Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method

This method offers high sensitivity and selectivity for the determination of Quinaprilat in human plasma.

Quantitative Data Summary

Parameter	Quinaprilat	Quinapril (Prodrug)	Reference
Linearity Range	10.012 - 1000 ng/mL	5.010 - 500.374 ng/mL	[1][2][3]
10 - 2000 ng/mL	5 - 1000 ng/mL	[4]	
Lower Limit of Quantification (LLOQ)	10.012 ng/mL	5.010 ng/mL	[1][2][3]
10 ng/mL	5 ng/mL	[4]	
Intra-day Precision	< 10.0%	< 10.0%	[2][3]
< 15%	< 15%	[4]	
Inter-day Precision	< 10.0%	< 10.0%	[2][3]
< 15%	< 15%	[4]	
Accuracy	Within 10.0%	Within 10.0%	[2][3]
Recovery	62.6%	85.8%	[1][2]

Experimental Protocol

1. Sample Preparation: Protein Precipitation[4]

- To 250 μ L of human plasma, add a suitable internal standard (e.g., Lisinopril or Carvedilol). [1][2][4]
- Add 750 μ L of a cold acetonitrile:methanol (8:2 v/v) mixture to precipitate the plasma proteins.[4]
- Vortex the mixture for 1 minute.
- Centrifuge the samples at 10,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 200 μ L of the mobile phase.

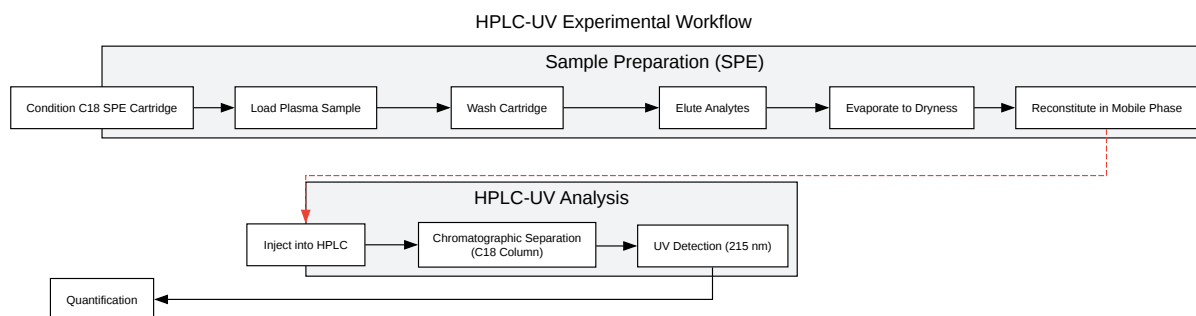
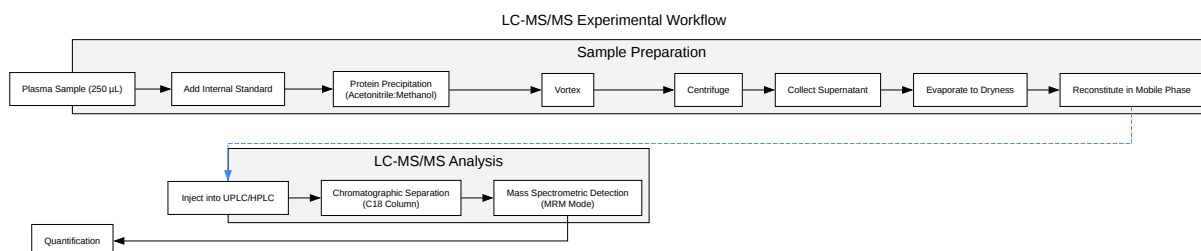
2. Chromatographic Conditions

- Chromatographic System: UPLC or HPLC system.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Column: Acquity UPLC BEH C18 (100 x 2.1 mm, 1.7 μ m) or equivalent.[\[1\]](#)[\[2\]](#)
- Mobile Phase: Isocratic elution with a suitable mobile phase.[\[1\]](#)[\[2\]](#) A gradient elution can also be used.[\[4\]](#)
- Flow Rate: 0.2 mL/min.[\[1\]](#)[\[2\]](#)
- Injection Volume: 10 μ L.
- Column Temperature: 40°C.
- Total Run Time: Approximately 3.0 - 6.3 minutes.[\[1\]](#)[\[2\]](#)[\[4\]](#)

3. Mass Spectrometric Conditions

- Mass Spectrometer: Triple-quadrupole tandem mass spectrometer.[\[1\]](#)[\[2\]](#)
- Ionization Source: Electrospray Ionization (ESI) in positive mode.[\[4\]](#)
- Detection Mode: Multiple Reaction Monitoring (MRM).[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Monitor the specific precursor to product ion transitions for Quinaprilat and the internal standard.

Experimental Workflow Diagram



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